

# nitrocyclopentane Ames Salmonella assay mutagenicity

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## Compound Focus: Nitrocyclopentane

CAS No.: 2562-38-1

Cat. No.: S1896577

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## Mutagenicity Data Summary

Compound / Form	Salmonella Strain	Metabolic Activation (S9)	Mutagenic Result	Key Findings / Notes
Nitrocyclopentane (parent compound) [1]	TA98, TA100, TA102	Not specified	Not mutagenic or marginally mutagenic [1]	The parent compound showed little to no activity.
Nitronate of Nitrocyclopentane [1] [2]	TA100, TA102	Not specified	Significantly mutagenic [1] [2]	The nitronate form is the more proximate mutagenic species [1].

## Detailed Experimental Findings

The data indicates that the mutagenic potential of **nitrocyclopentane** is highly dependent on its chemical form.

- **Mutagenicity of the Nitronate:** The nitronate form of **nitrocyclopentane** was found to be **significantly mutagenic** in strains **TA100** and **TA102** at concentrations of 10-80  $\mu$ moles/plate. This suggests that the nitronate, rather than the neutral parent **nitrocyclopentane**, is the more proximate mutagenic species. The study proposed that the slow rate at which secondary nitroalkane nitronates revert to their parent form at the assay's pH allows them to act as the direct mutagenic agent [1].
- **Lack of Mutagenicity of the Parent Compound:** In contrast to its nitronate, the parent **nitrocyclopentane** compound was reported as **not mutagenic** or showed only marginal activity at the same concentration range in the tested strains [1]. This highlights a critical structure-activity relationship where the ionic nitronate form is key to the mutagenic effect.

## Understanding the Ames Test Protocol

The Ames test is a widely used bacterial reverse mutation assay to identify substances that can cause genetic damage. The core protocol, as it relates to these findings, is summarized below.



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The workflow illustrates the key steps, where the conversion of **nitrocyclopentane** to its nitronate form under assay conditions is a critical step leading to mutation.

## Key Protocol Details

- **Tester Strains and Genetics:** The assay uses specific *Salmonella typhimurium* strains with mutations in the histidine operon (*his*<sup>-</sup>) [3] [4].
  - **TA100:** Contains a base-pair substitution mutation and the R-factor plasmid pKM101, which enhances error-prone DNA repair [4].
  - **TA102:** Contains an A-T base pair mutation in the *hisG* gene and the pKM101 plasmid, making it sensitive to a broad spectrum of oxidizing mutagens and cross-linking agents [4].
- **Procedure:** In the standard plate incorporation assay, bacteria are mixed with the test compound (e.g., **nitrocyclopentane** or its nitronate) and a soft agar overlay, then poured onto a minimal glucose agar plate. The trace of histidine allows only a few cell divisions, during which mutagenesis can occur.

After the histidine is depleted, only bacteria that have reverted the *his* mutation (*his*<sup>+</sup> revertants) can form visible colonies [3] [4].

- **Data Interpretation:** A positive mutagenic response is typically concluded when there is a **two-fold or greater increase in revertant colonies** compared to the solvent control, and a clear dose-response relationship is observed [4].

## Conclusion for Researchers

In summary, for researchers and drug development professionals:

- **Risk Identification: Nitrocyclopentane** poses a **genotoxic hazard** due to its conversion to a mutagenic nitronate. This is a critical consideration in compound design and safety assessment.
- **Strain Selection:** The mutagenicity is specifically detected in **TA100** and **TA102** strains. A complete screening battery should include these strains to avoid false negatives.
- **Mechanistic Insight:** The activity is linked to the **nitronate anion**, a finding that may extend to other secondary nitroalkanes and inform structure-activity relationship (SAR) models [1].

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## References

1. Evaluation of secondary nitroalkanes, their nitronates, primary... [pubmed.ncbi.nlm.nih.gov]
2. 99 2562-38-1 Nitrocyclopentane [sigmaaldrich.com]
3. The Ames /microsome Salmonella mutagenicity assay [pubmed.ncbi.nlm.nih.gov]
4. Microbial Mutagenicity : Assay Test Ames [bio-protocol.org]

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